

JNK-IN-11: An In-depth Technical Guide for Studying JNK Signaling

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Compound of Interest

Compound Name: JNK-IN-11

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **JNK-IN-11**, a potent c-Jun N-terminal kinase (JNK) inhibitor, as a tool for investigating JNK signaling pathways. This document details its mechanism of action, biochemical and cellular activity, and provides explicit experimental protocols for its application in research settings.

Introduction to JNK Signaling and JNK-IN-11

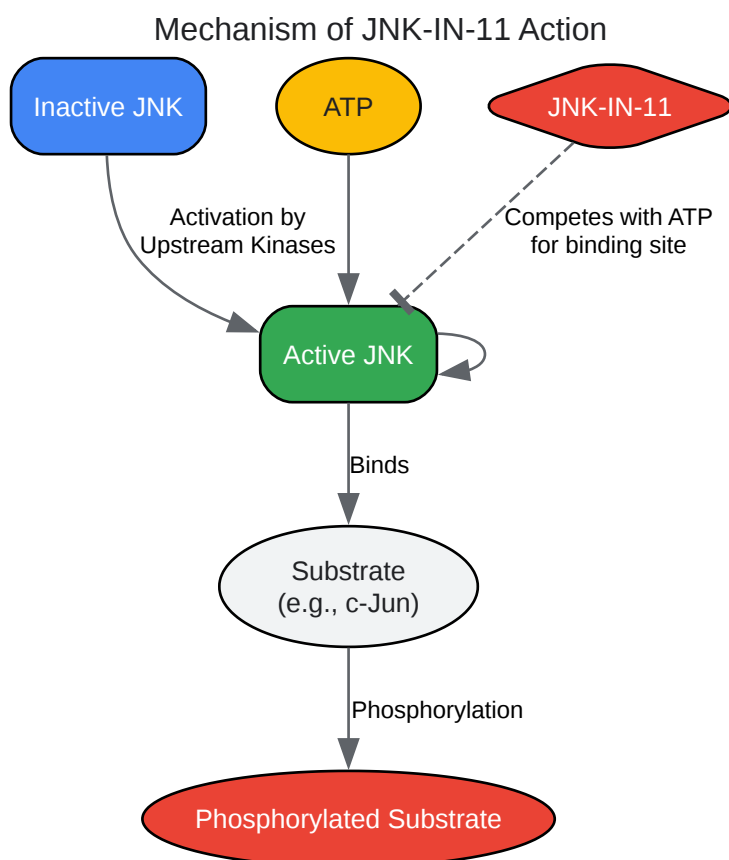
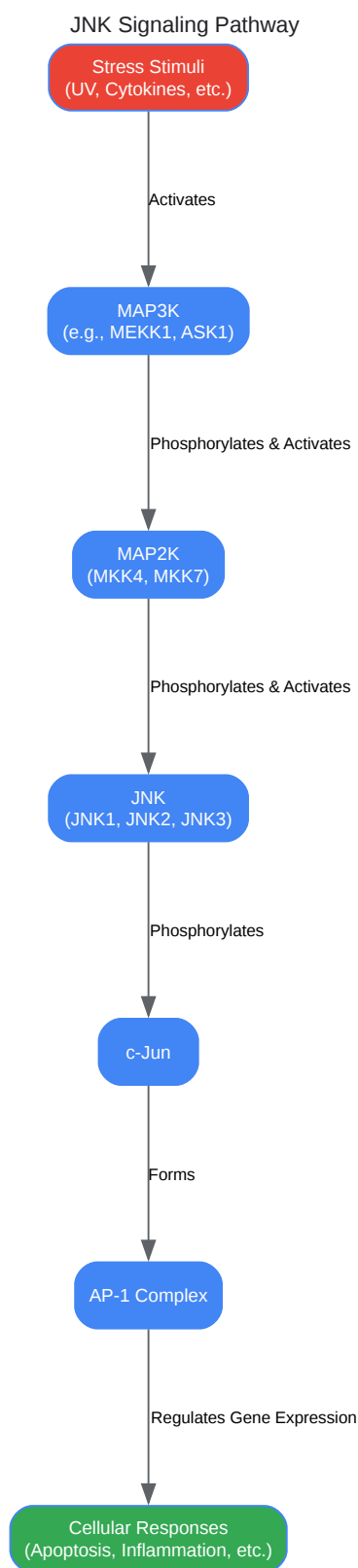
The c-Jun N-terminal kinases (JNKs) are a family of serine/threonine protein kinases that belong to the mitogen-activated protein kinase (MAPK) superfamily.[1] The JNK signaling pathway is a critical regulator of a wide array of cellular processes, including inflammation, apoptosis, cell differentiation, and proliferation.[1] This pathway is activated by various stress stimuli, such as inflammatory cytokines, environmental stressors, and growth factors.[1] The core of the JNK signaling cascade consists of a three-tiered module: a MAP kinase kinase kinase (MAP3K), a MAP kinase kinase (MAP2K), and a MAP kinase (MAPK), which is JNK itself. Upon activation, JNKs translocate to the nucleus to phosphorylate and regulate the activity of several transcription factors, most notably c-Jun, a component of the AP-1 transcription factor complex.

Given the central role of JNK signaling in numerous physiological and pathological processes, specific and potent inhibitors are invaluable tools for dissecting its function. **JNK-IN-11** is a small molecule inhibitor that has been developed for this purpose. It is a potent, ATP-competitive inhibitor of JNK isoforms.[2] Understanding its biochemical properties and utilizing

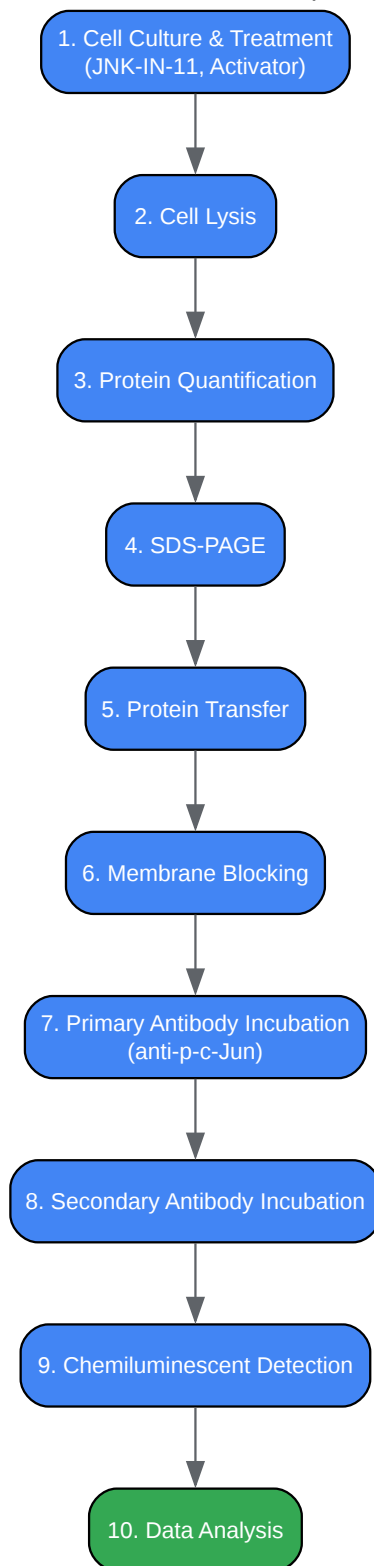
it with appropriate experimental protocols is crucial for obtaining reliable and interpretable results in JNK signaling research.

JNK Signaling Pathway

The JNK signaling cascade is initiated by a variety of extracellular and intracellular stimuli. These signals are transduced through a series of phosphorylation events, as depicted in the diagram below.



Western Blot Workflow for p-c-Jun

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References

- 1. JNK signalling in cancer: in need of new, smarter therapeutic targets - PMC [pmc.ncbi.nlm.nih.gov]
- 2. medchemexpress.com [medchemexpress.com]
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